

A Comprehensive Health and Safety Guide to 3,5-Dimethylaniline

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Compound of Interest

Compound Name: 3,5-Dimethylaniline

Cat. No.: B087155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety aspects of **3,5-Dimethylaniline** (CAS No. 108-69-0), also known as 3,5-Xylidine. The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive resource for laboratory and industrial settings.

Chemical Identification and Physical Properties

3,5-Dimethylaniline is a clear yellow-brown to brown oily liquid.^{[1][2][3]} It has a characteristic, pungent odor and will turn reddish to brown upon exposure to air.^[2]

Table 1: Physical and Chemical Properties of **3,5-Dimethylaniline**

Property	Value	Source
Molecular Formula	C8H11N	[2][4][5]
Molecular Weight	121.18 g/mol	[2][5][6]
Melting Point	7-9 °C	[3][4][6]
Boiling Point	220-221 °C	[4]
Flash Point	93 °C / 199.4 °F	[4][5]
Density	0.972 g/mL at 25 °C	[3][4][6]
Water Solubility	<0.1 g/100 mL at 19 °C	[3][4]
Vapor Density	4.19 (Air = 1)	[2][7]
pKa	4.765 (+1) at 25°C	[1][3][4]
Refractive Index	n _{20/D} 1.557	[4][6]

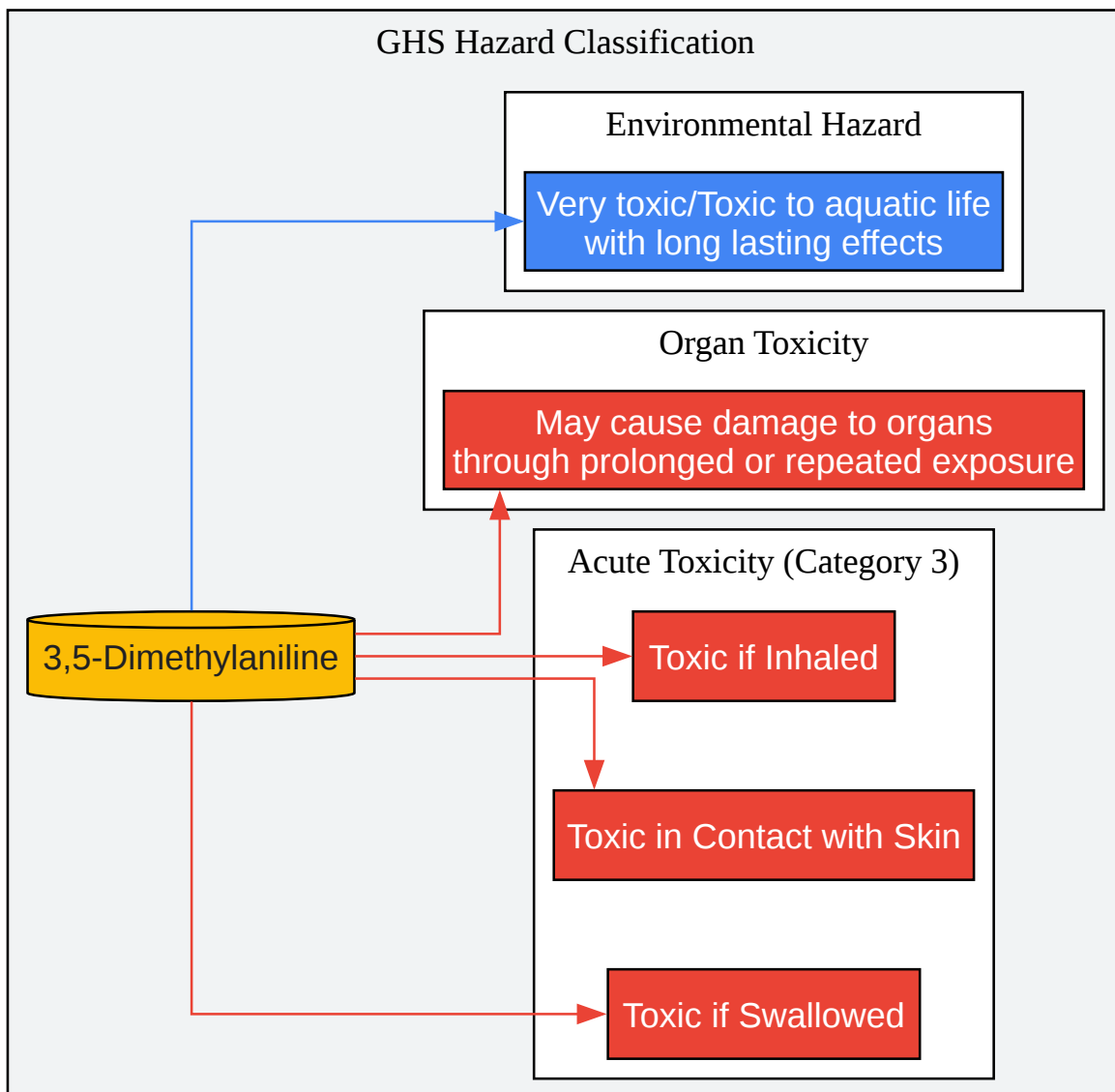
Hazard Identification and Classification

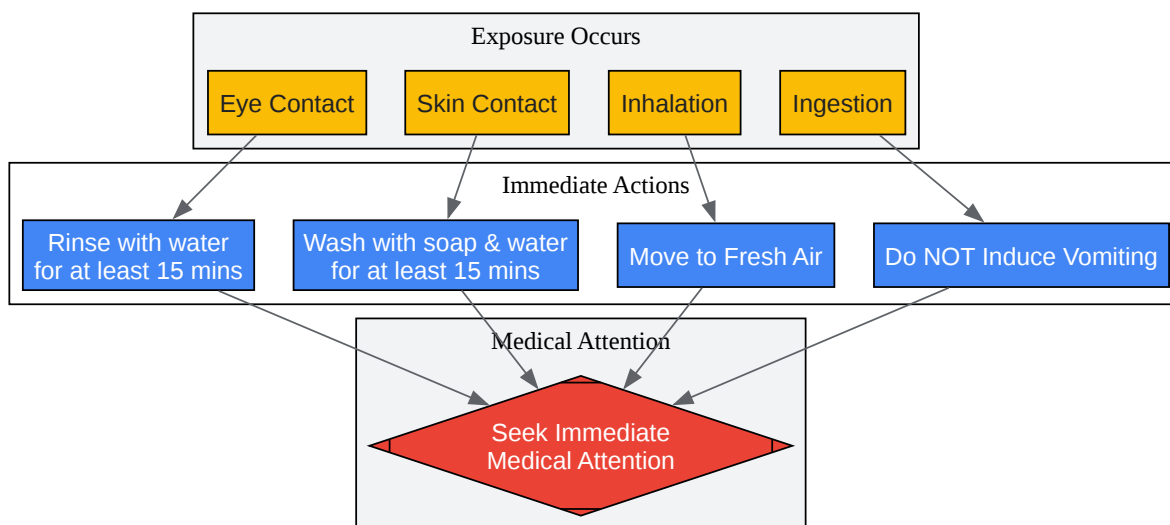
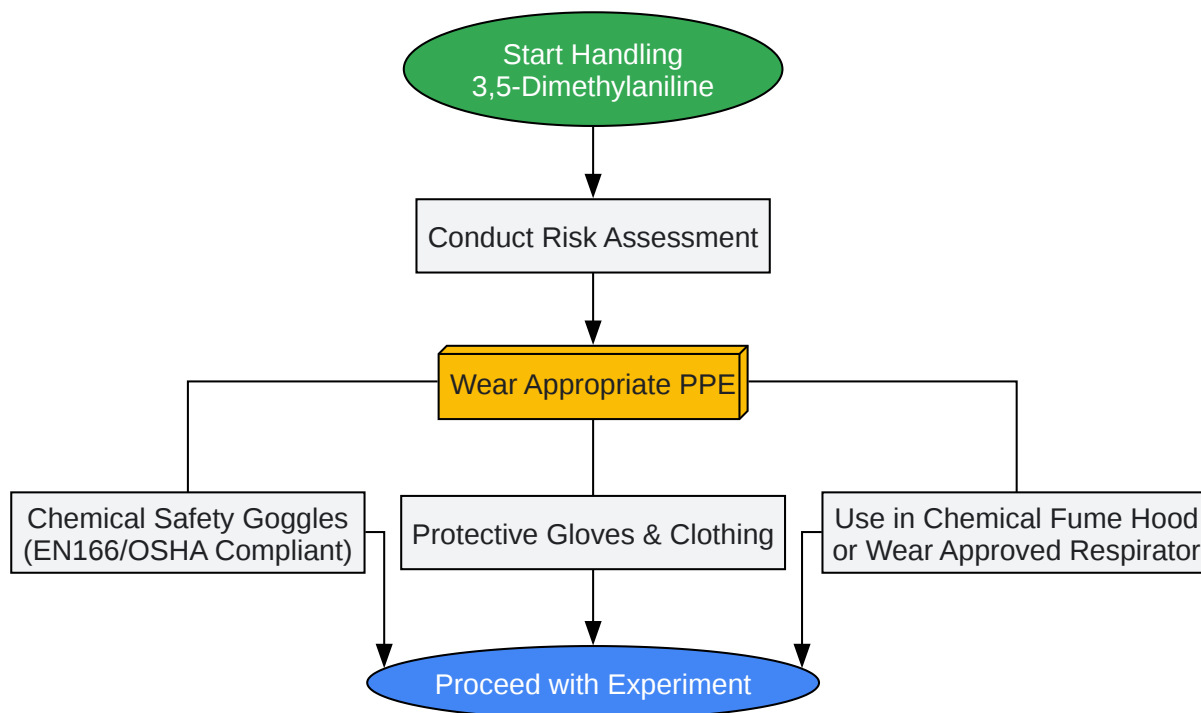
3,5-Dimethylaniline is classified as a hazardous chemical.[5] The following table summarizes its GHS classification.

Table 2: GHS Hazard Classification for **3,5-Dimethylaniline**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[8][9][10]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[8][9][10]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[8][9][10]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[7][8][9][10]
Hazardous to the Aquatic Environment, Chronic	1 or 2	H410/H411: Very toxic/Toxic to aquatic life with long lasting effects.[7][8][10]

The signal word for this chemical is Danger.[5][8][10]





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